

AMG7703: A Comprehensive Technical Guide to a Selective GPR43 Chemical Probe

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Compound of Interest

Compound Name: AMG7703

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Introduction

G-protein coupled receptor 43 (GPR43), also known as free fatty acid receptor 2 (FFAR2), has emerged as a significant therapeutic target for a range of metabolic and inflammatory diseases. [1] This receptor is activated by short-chain fatty acids (SCFAs) such as acetate and propionate, which are metabolic products of gut microbiota. [1] The study of GPR43 has been significantly advanced by the development of selective chemical probes. Among these, **AMG7703** has been identified as a potent and selective allosteric agonist of GPR43, providing a valuable tool to dissect its physiological and pathological roles. [1] This technical guide provides an in-depth overview of **AMG7703**, including its mechanism of action, quantitative data on its activity, detailed experimental protocols for its characterization, and a visualization of the key signaling pathways it modulates.

Mechanism of Action

AMG7703 functions as a selective allosteric agonist for GPR43. [1][2] Unlike the endogenous orthosteric agonists (SCFAs) that bind to the primary binding site, **AMG7703** binds to a distinct, allosteric site on the receptor. [2] This interaction leads to a conformational change in the

receptor, resulting in its activation. A key feature of **AMG7703** is its ability to not only directly activate GPR43 but also to act as a positive allosteric modulator, enhancing the signaling induced by endogenous ligands like acetate.[2]

Upon binding, **AMG7703** activates both G α i and G α q signaling pathways, which are the primary signaling cascades coupled to GPR43.[3] The activation of these pathways leads to a variety of downstream cellular responses.

Data Presentation

The following tables summarize the quantitative data for **AMG7703**'s activity at human and mouse GPR43.

Table 1: In Vitro Pharmacological Data for **AMG7703** at Human and Mouse GPR43 (FFA2)[1]

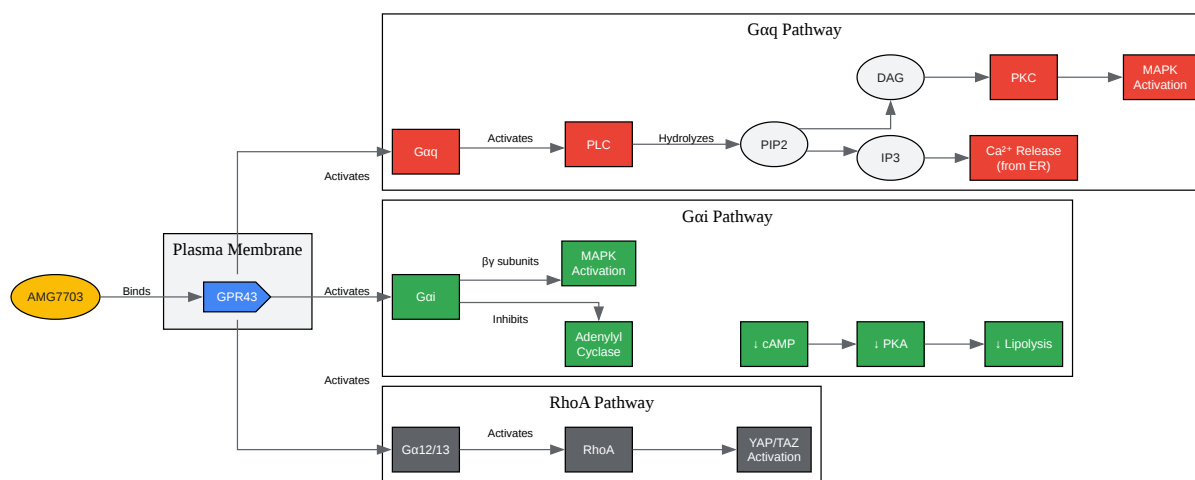
Assay Type	Species	EC50 / IC50 (μ M)
G α q-coupled Aequorin Inhibition	Human	0.45
G α q-coupled Aequorin Inhibition	Mouse	1.27
G α i-coupled cAMP Inhibition	Human	0.7
G α i-coupled cAMP Inhibition	Mouse	0.96

Table 2: Selectivity Profile of **AMG7703**[4]

Receptor	Activity at 30 μ M
FFA1 (GPR40)	Inactive
FFA3 (GPR41)	Inactive
GHSR	Inactive
ETB	Inactive
CCR2	Inactive
CXCR3	Inactive
CXCR4	Inactive
CCR7	Inactive

Signaling Pathways

GPR43 activation by **AMG7703** initiates a cascade of intracellular events through its coupling to Gai and Gaq proteins.



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Caption: GPR43 signaling pathways activated by **AMG7703**.

Experimental Protocols

Detailed methodologies for key experiments cited are provided below.

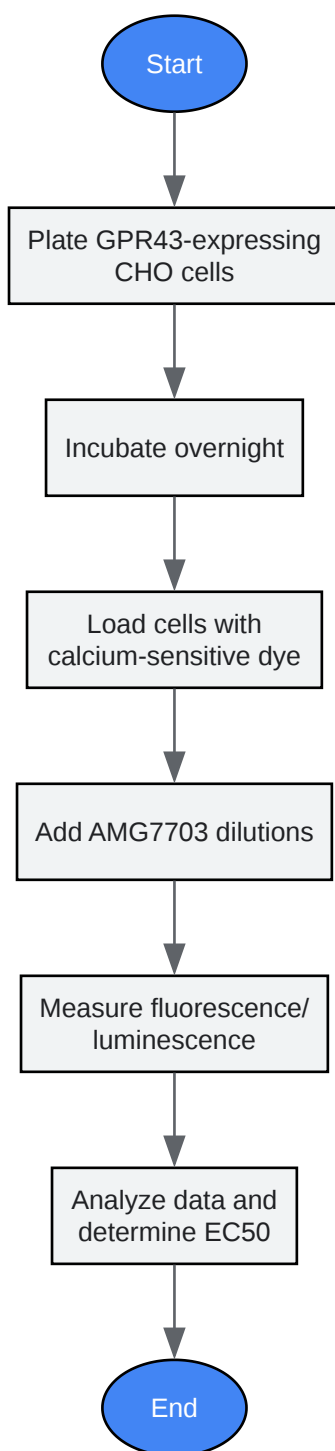
Gαq Signaling: Calcium Mobilization Assay

This assay measures the increase in intracellular calcium concentration following GPR43 activation.^[1]

Principle: Gαq activation leads to the release of intracellular calcium stores. This change in calcium concentration can be detected using calcium-sensitive fluorescent dyes.^[1]

Methodology:

- Cell Culture: Plate Chinese Hamster Ovary (CHO) cells stably expressing human or mouse GPR43 and aequorin in a 96-well plate and culture overnight.
- Compound Preparation: Prepare serial dilutions of **AMG7703** in an appropriate assay buffer.
- Assay Procedure:
 - Wash the cells with assay buffer.
 - Incubate the cells with a calcium-sensitive dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
 - Add the diluted **AMG7703** to the wells.
 - Immediately measure the fluorescence or luminescence signal using a plate reader capable of kinetic reads.
- Data Analysis:
 - Plot the peak fluorescence/luminescence signal as a function of **AMG7703** concentration.
 - Fit the data to a four-parameter logistic equation to determine the EC50 value.



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Caption: Experimental workflow for a calcium mobilization assay.

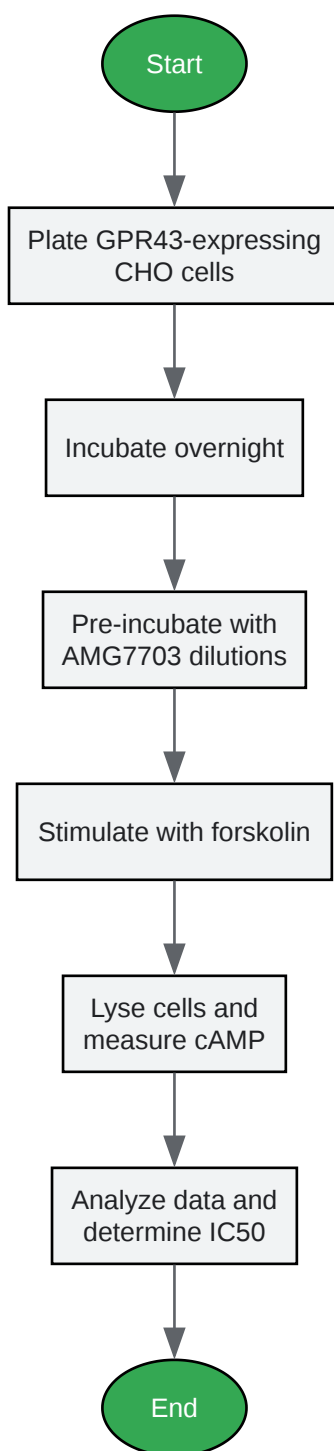
G α i Signaling: cAMP Inhibition Assay

This assay quantifies the ability of **AMG7703** to inhibit cAMP production following G α i activation.^[2]

Principle: G α i activation inhibits the activity of adenylyl cyclase, leading to a decrease in intracellular cAMP levels. This inhibition is typically measured in the presence of an adenylyl cyclase activator, such as forskolin.^[2]

Methodology:

- Cell Culture: Plate CHO cells stably expressing human or mouse GPR43 in a 384-well plate and culture overnight.
- Compound Preparation: Prepare serial dilutions of **AMG7703** in an appropriate assay buffer.
- Assay Procedure:
 - Pre-incubate the cells with the diluted **AMG7703** for a specified time (e.g., 15-30 minutes).
 - Add forskolin to all wells (except for the negative control) to stimulate cAMP production.
 - Incubate for a defined period (e.g., 30 minutes).
 - Lyse the cells and measure cAMP levels using a commercially available kit (e.g., HTRF, AlphaLISA, or ELISA).
- Data Analysis:
 - Plot the cAMP signal as a function of **AMG7703** concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.



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References

- [1. zen-bio.com \[zen-bio.com\]](#)
- [2. Lipolysis Assay Kit. Colorimetric. Quantitative. \(ab185433\) | Abcam \[abcam.com\]](#)
- [3. zen-bio.com \[zen-bio.com\]](#)
- [4. Measurement of \$\beta\$ -Arrestin Recruitment for GPCR Targets - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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